

Personal protective equipment for handling GSK1820795A

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Compound of Interest

Compound Name: GSK1820795A

Cat. No.: B10857743

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Essential Safety and Handling Guide for GSK1820795A

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **GSK1820795A**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

Based on data for a similar compound, GSK-J4, **GSK1820795A** should be handled as a substance with the following potential hazards^[1]:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Irritation: Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Hazard Class	Category	GHS Code
Acute toxicity, oral	4	H302
Skin corrosion/irritation	2	H315
Serious eye damage/eye irritation	2A	H319
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3	H335

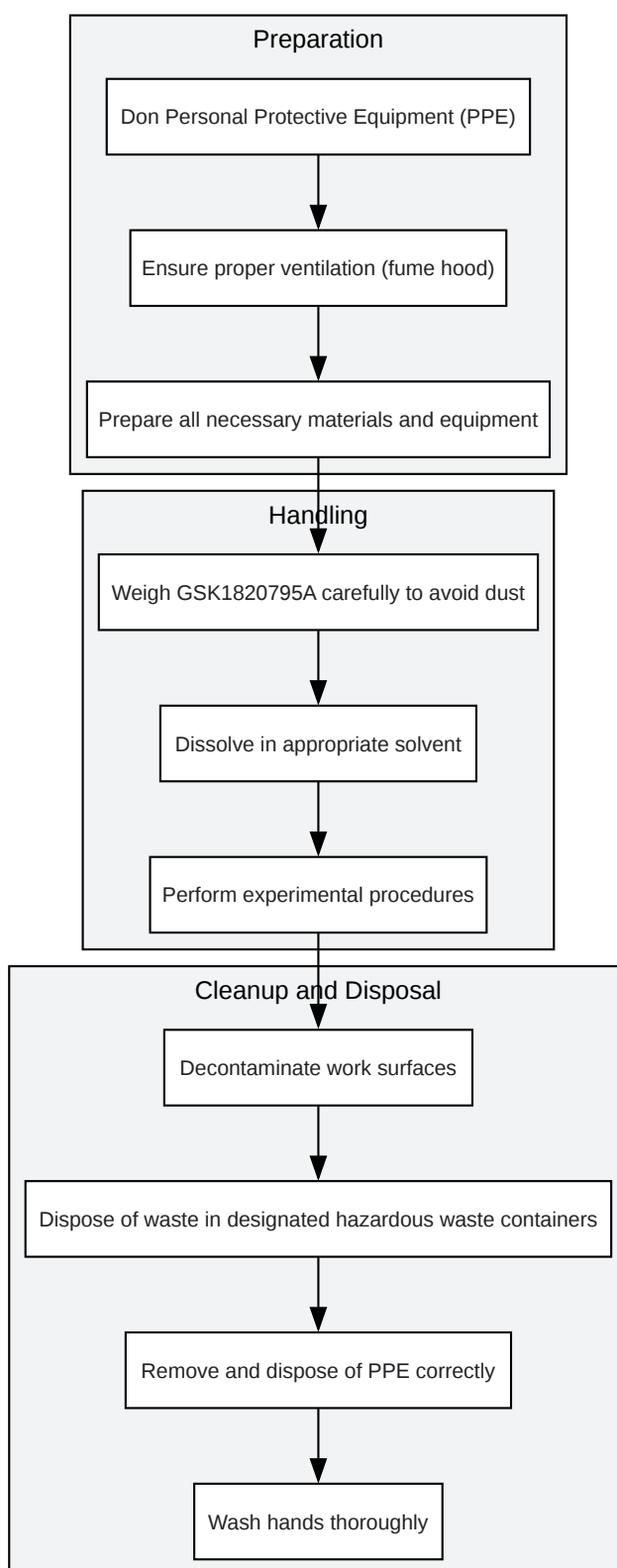
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **GSK1820795A** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact that can lead to irritation.
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin from accidental spills and contamination.
Respiratory Protection	Suitable respirator	Required when handling the powder form to avoid respiratory tract irritation. Use in a well-ventilated area or under a fume hood.

Experimental Workflow and Handling Procedures

Proper handling procedures are critical to prevent exposure and contamination. The following workflow outlines the necessary steps for safely managing **GSK1820795A** in a laboratory setting.



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Diagram 1: Step-by-step workflow for safely handling **GSK1820795A**.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
If Inhaled	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[1]
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, consult a physician.[1]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Call a physician immediately.[1]

Spill and Disposal Procedures

Spill Management: In case of a spill, ensure the area is well-ventilated and wear appropriate PPE. For solid spills, avoid generating dust. Sweep up the material and place it into a suitable, closed container for disposal.[2] For liquid spills, absorb with an inert material and place in a chemical waste container.

Waste Disposal: Dispose of **GSK1820795A** and any contaminated materials as hazardous chemical waste.[3][4] All waste must be collected in properly labeled containers.[3] Follow all local, regional, and national regulations for hazardous waste disposal.[2][4] Do not dispose of this chemical in standard trash or down the drain.[2] Contact your institution's environmental health and safety department for specific disposal guidelines.

Storage and Stability

Store **GSK1820795A** in a tightly closed container in a cool, dry, and well-ventilated area.^[1] Keep away from incompatible materials. Proper storage is essential to maintain the stability and integrity of the compound.

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